

Proper Disposal of UCSF924: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: UCSF924

Cat. No.: B15621013

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Essential Safety and Logistical Information for Researchers at UCSF

For laboratory personnel engaged in cutting-edge research, the proper management and disposal of novel chemical compounds are paramount to ensuring a safe and compliant laboratory environment. While specific disposal protocols for "**UCSF924**" are not publicly available, it is essential to adhere to the comprehensive chemical waste disposal procedures established by the University of California, San Francisco (UCSF) Environment, Health & Safety (EH&S). This guide provides a step-by-step operational plan for the safe disposal of research chemicals like **UCSF924**.

Waste Characterization and Handling

All chemical waste at UCSF is managed as hazardous waste unless explicitly approved for drain disposal by EH&S.^[1] For a novel compound such as **UCSF924**, it must be treated as hazardous chemical waste.

Key Handling Principles:

- **Avoid Drain Disposal:** Under no circumstances should chemical waste be poured down the sink unless it is on the approved list from EH&S.^[1]

- Segregation: Incompatible chemicals must be stored in separate waste containers to prevent dangerous reactions.[\[1\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety glasses, and a lab coat, when handling chemical waste.

Quantitative Data for Chemical Waste Storage

Proper storage of hazardous waste is critical to maintaining a safe laboratory. The following table summarizes the key quantitative limits for chemical waste accumulation at UCSF.

Parameter	Guideline	Source
Maximum Accumulation Time	180 days from the start date	[1] [2] [3]
Container Pickup after Max Time	Within 7 days by EH&S	[1]
Secondary Containment Capacity	Must hold at least 110% of the volume of the waste container	[1]

Experimental Protocols: Step-by-Step Disposal Procedure

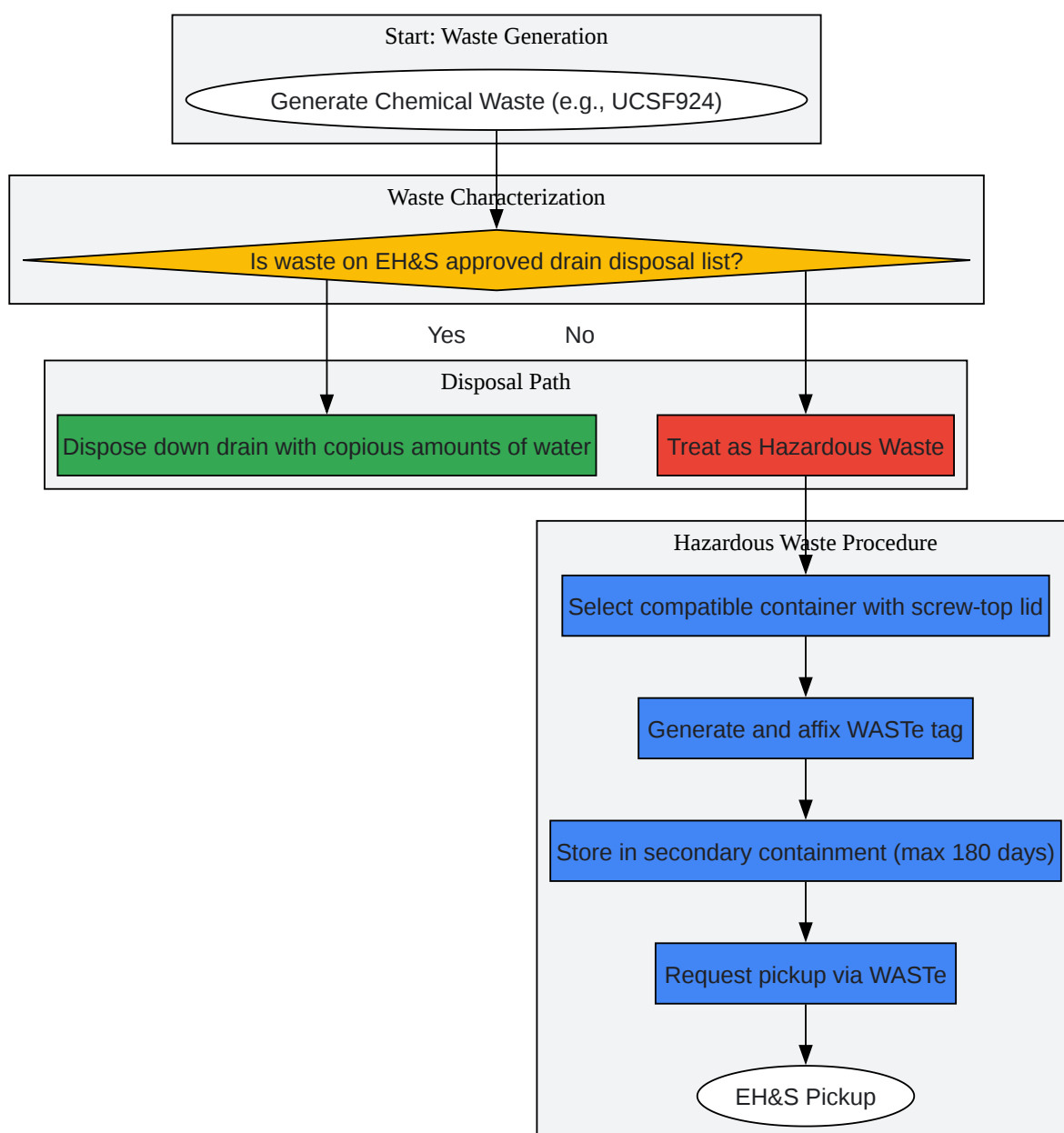
The following protocol outlines the necessary steps for the proper disposal of chemical waste, such as **UCSF924**, at UCSF facilities.

- Container Selection and Preparation:
 - Choose a container that is chemically compatible with **UCSF924**.[\[1\]](#)
 - Ensure the container is in good condition, free of leaks, and has a secure screw-top lid.[\[1\]](#)
 - If reusing a container, ensure it is completely empty and that the previous contents are not incompatible with the new waste. Deface any previous labels.[\[1\]](#)
- Waste Labeling:

- As soon as the first drop of waste is added to the container, it must be labeled.[\[2\]](#)
- UCSF uses the "Waste Accumulation Storage Tracking electronically" (WASTe) system to generate hazardous waste labels.[\[1\]](#)[\[2\]](#)
- Log in to WASTe using your MyAccess account to create a new waste tag. The system works with Chrome, Firefox, and Safari.[\[2\]](#)
- The label must include the accumulation start date.[\[3\]](#)
- Waste Accumulation and Storage:
 - Store the waste container in a designated and properly labeled satellite accumulation area within the laboratory.
 - Keep the waste container closed at all times, except when adding waste.[\[1\]](#)
 - Use secondary containment to prevent spills.[\[1\]](#)
 - Do not exceed the 180-day maximum accumulation time.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Requesting a Pickup:
 - Waste pickups can be scheduled through the WASTe system. You can request a pickup at any time before the 180-day limit.[\[1\]](#)[\[4\]](#)
 - Once a container reaches its 180-day limit, EH&S is automatically notified and will schedule a pickup.[\[2\]](#)[\[3\]](#)
 - For questions or assistance with the WASTe system, contact the Hazardous Materials Management Team at [--INVALID-LINK--](#) or Tim Orozco at (415) 476-1480.[\[2\]](#)[\[5\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of chemical waste at UCSF.



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Caption: UCSF Chemical Waste Disposal Workflow.

For any uncertainties regarding waste classification or disposal procedures, it is crucial to contact UCSF EH&S directly at (415) 476-1300 or via email at [--INVALID-LINK--](#).^[6] Proactive communication and adherence to established protocols are key to maintaining a safe and compliant research environment.

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References

- [1. Chemical Waste | Environment, Health & Safety \[ehs.ucsf.edu\]](#)
- [2. Chemical Waste Disposal \(WASTE\) | Environment, Health & Safety \[ehs.ucsf.edu\]](#)
- [3. Hazardous Materials & Waste Management | Safety Office \[safety.ucsf.edu\]](#)
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- [5. Hazardous Waste Management | Environment, Health & Safety \[ehs.ucsf.edu\]](#)
- [6. Environment, Health and Safety | Environment, Health & Safety \[ehs.ucsf.edu\]](#)
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